

Proper Disposal and Safe Handling of SLP7111228

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Compound of Interest

Compound Name: SLP7111228

Cat. No.: B15602708

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This document provides essential safety and logistical information for the proper disposal and handling of **SLP7111228**, a potent and selective inhibitor of sphingosine kinase 1 (SPHK1). The following procedures are intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

I. Product Information and Physical Properties

SLP7111228, also known as **SLP7111228** (hydrochloride), is a crystalline solid at room temperature.^[1] It is important to be aware of its physical and chemical properties for safe handling and storage.

Property	Value
CAS Registry No.	1449768-48-2[1]
Formal Name	(2S)-2-[[3-(4-octylphenyl)-1,2,4-oxadiazol-5-yl]methyl]-1-pyrrolidinecarboximidamide, monohydrochloride[1]
Molecular Formula	C22H33N5O • HCl[1]
Formula Weight	420.0[1]
Purity	≥95%[1]
UV/Vis.	λmax: 249 nm[1]
Storage	-20°C[1]
Stability	≥ 4 years[1][2]

II. Solubility Data

The solubility of **SLP7111228** (hydrochloride) varies depending on the solvent. Stock solutions can be prepared by dissolving the compound in organic solvents.[1] For aqueous buffers, it is recommended to first dissolve **SLP7111228** in ethanol and then dilute with the aqueous buffer. [1] Aqueous solutions should not be stored for more than one day.[1]

Solvent	Solubility
Ethanol	~30 mg/mL[1]
DMSO	~30 mg/mL[1]
Dimethylformamide (DMF)	~12.5 mg/mL[1]
1:3 solution of ethanol:PBS (pH 7.2)	~0.25 mg/mL[1]

III. Safe Handling Procedures

Before handling **SLP7111228**, it is crucial to review the complete Safety Data Sheet (SDS) provided by the supplier.[1] This material should be considered hazardous until more

information is available.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles.
- Hand Protection: Wear chemical-impermeable gloves.
- Respiratory Protection: Use a NIOSH-approved respirator if adequate ventilation cannot be maintained.
- Body Protection: Wear a lab coat and other protective clothing as necessary.

Engineering Controls:

- Handle in a well-ventilated place, preferably in a chemical fume hood.[\[3\]](#)
- Ensure emergency exits and a risk-elimination area are readily accessible.[\[3\]](#)
- An eyewash station and safety shower should be available in the immediate vicinity.[\[4\]](#)

Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)
- Do not ingest or inhale.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use non-sparking tools to prevent fire from electrostatic discharge.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)

IV. Disposal Procedures

Dispose of **SLP7111228** and its containers in accordance with all applicable local, state, and federal regulations.

Step-by-Step Disposal Guidance:

- **Consult Regulations:** Before beginning disposal, consult your institution's environmental health and safety (EHS) office and review local, state, and federal regulations for chemical waste disposal.
- **Container Labeling:** Ensure the waste container is clearly and accurately labeled as hazardous waste, including the full chemical name: "(2S)-2-[[3-(4-octylphenyl)-1,2,4-oxadiazol-5-yl]methyl]-1-pyrrolidinecarboximidamide, monohydrochloride" or "**SLP7111228** (hydrochloride)".
- **Waste Collection:**
 - **Solid Waste:** Collect unused or contaminated solid **SLP7111228** in a designated, sealed, and properly labeled hazardous waste container.
 - **Liquid Waste:** Collect solutions of **SLP7111228** in a designated, sealed, and properly labeled hazardous waste container. Do not mix with incompatible wastes.
- **Prevent Environmental Release:** Do not allow the chemical to enter drains or sewers.^{[3][5]} Prevent further spillage or leakage if it is safe to do so.^[3]
- **Storage Pending Disposal:** Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.^[3] Keep containers tightly closed.^[3]
- **Arrange for Pickup:** Contact your institution's EHS or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.

V. Accidental Release Measures

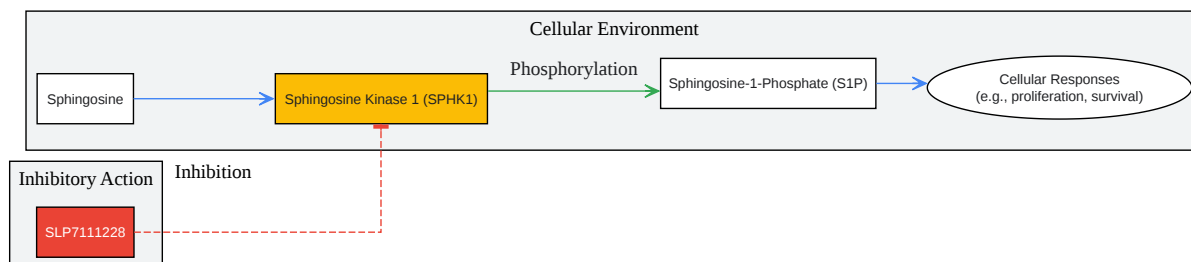
In the event of a spill or accidental release, follow these procedures:

- **Evacuate:** Evacuate personnel to a safe area and keep people away from and upwind of the spill.^[3]
- **Ventilate:** Ensure adequate ventilation.^[3]
- **Control Ignition Sources:** Remove all sources of ignition.^[3] Use spark-proof tools.^[3]

- Containment: Prevent further leakage or spillage if safe to do so.[3] Do not let the product enter drains.[3]
- Cleanup:
 - Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.
 - For solid spills, carefully sweep or scoop up the material, avoiding dust formation, and place it in a suitable, closed container for disposal.[3]
 - For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Reporting: Report the incident to your supervisor and your institution's EHS department.

VI. Biological Activity and Signaling Pathway

SLP7111228 is a potent and selective inhibitor of sphingosine kinase 1 (SPHK1), with a K_i value of 0.048 μM for SPHK1 and $>10 \mu\text{M}$ for SPHK2.[2][6] SPHK1 is a key enzyme in the sphingolipid signaling pathway, where it phosphorylates sphingosine to form sphingosine-1-phosphate (S1P).[2] S1P is a critical signaling molecule involved in various cellular processes. By inhibiting SPHK1, **SLP7111228** reduces the levels of S1P.[2]



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Inhibition of the SPHK1 signaling pathway by **SLP7111228**.

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